

# 2-Amino-4-fluorobenzoic acid molecular weight and formula

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## Compound of Interest

Compound Name: 2-Amino-4-fluorobenzoic acid

Cat. No.: B020687

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## In-Depth Technical Guide: 2-Amino-4-fluorobenzoic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides essential physicochemical data for **2-Amino-4-fluorobenzoic acid**, a key intermediate in the synthesis of various pharmaceutical compounds and agrochemicals. Its structural features, including the amino group and the electron-withdrawing fluorine atom, make it a versatile building block for developing novel molecules.

## Core Physicochemical Properties

**2-Amino-4-fluorobenzoic acid**, also known as 4-Fluoroanthranilic acid, is a substituted benzoic acid.<sup>[1]</sup> The presence of its functional groups allows for a variety of chemical reactions, making it a valuable component in the synthesis of anti-inflammatory, antimicrobial, and antitumor agents.<sup>[2]</sup>

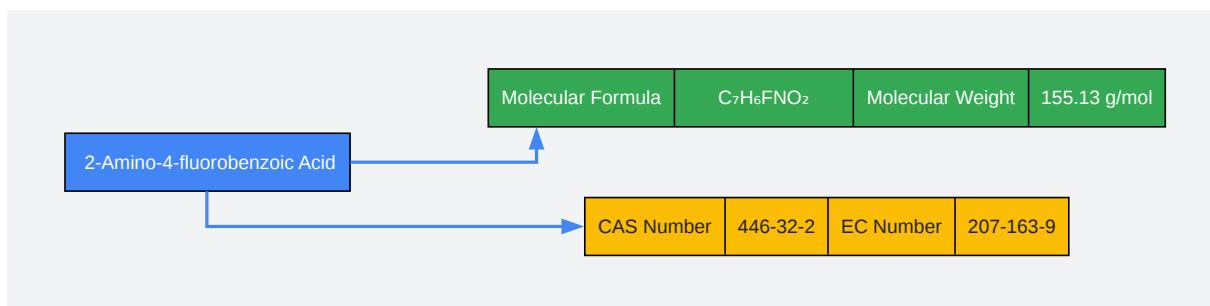
## Quantitative Data Summary

The fundamental molecular properties of **2-Amino-4-fluorobenzoic acid** are summarized below. This data is critical for reaction stoichiometry, analytical characterization, and formulation development.

Property	Value	References
Molecular Formula	C <sub>7</sub> H <sub>6</sub> FNO <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	155.13 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
Exact Mass	155.126 g/mol	<a href="#">[3]</a>
CAS Number	446-32-2	<a href="#">[3]</a>
EC Number	207-163-9	<a href="#">[3]</a>
Melting Point	192-196 °C	<a href="#">[4]</a>

## Logical Relationship of Compound Properties

The following diagram illustrates the direct relationship between the chemical compound and its fundamental identifiers and properties.



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Core properties of **2-Amino-4-fluorobenzoic acid**.

This document serves as a concise reference for professionals engaged in chemical synthesis and drug discovery. No experimental protocols were cited in the source materials for this summary.

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## References

- 1. goldbio.com [goldbio.com]
- 2. lbaocochemicals.com [lbaocochemicals.com]
- 3. echemi.com [echemi.com]
- 4. 446-32-2 CAS MSDS (2-Amino-4-fluorobenzoic acid) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
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